

# An In-depth Examination of its Chemical Identity, Synthesis, and Analytical Characterization

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## Compound of Interest

Compound Name: (2,3-Dichloro-benzyl)-ethyl-amine

CAS No.: 893586-26-0

Cat. No.: B2405578

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## Abstract

This technical guide provides a comprehensive overview of **(2,3-Dichloro-benzyl)-ethyl-amine**, a dichlorinated benzylamine derivative of interest to researchers in medicinal chemistry and drug development. This document details the fundamental molecular and physical properties of the compound, outlines a representative synthetic methodology, and provides in-depth protocols for its analytical characterization. The guide is intended to serve as a foundational resource for scientists and professionals engaged in the synthesis, analysis, and application of this and structurally related molecules.

## Introduction

Substituted benzylamines are a class of compounds frequently encountered in the development of novel therapeutic agents due to their versatile biological activities. The introduction of halogen substituents, such as chlorine, onto the phenyl ring can significantly modulate a molecule's pharmacokinetic and pharmacodynamic properties. **(2,3-Dichloro-benzyl)-ethyl-amine**, also known by its IUPAC name N-[(2,3-dichlorophenyl)methyl]ethanamine, is a secondary amine featuring a dichlorinated benzyl

moiety. Understanding the precise chemical and physical properties of this compound is a critical first step for its application in research and development. This guide aims to provide a detailed, technically grounded resource for professionals working with this specific chemical entity.

## Molecular and Physicochemical Properties

The foundational attributes of a chemical compound are its molecular formula and weight, which are essential for all stoichiometric calculations and analytical interpretations.

### Molecular Formula and Weight

The chemical structure of **(2,3-Dichloro-benzyl)-ethyl-amine** consists of a 2,3-dichlorobenzyl group attached to the nitrogen atom of an ethylamine. A detailed breakdown of its atomic composition leads to the following molecular formula:

- Molecular Formula: C9H11Cl2N [1]

Based on this formula, the calculated molecular weight is:

- Molecular Weight: 204.09 g/mol [1]

These fundamental properties are summarized in the table below.

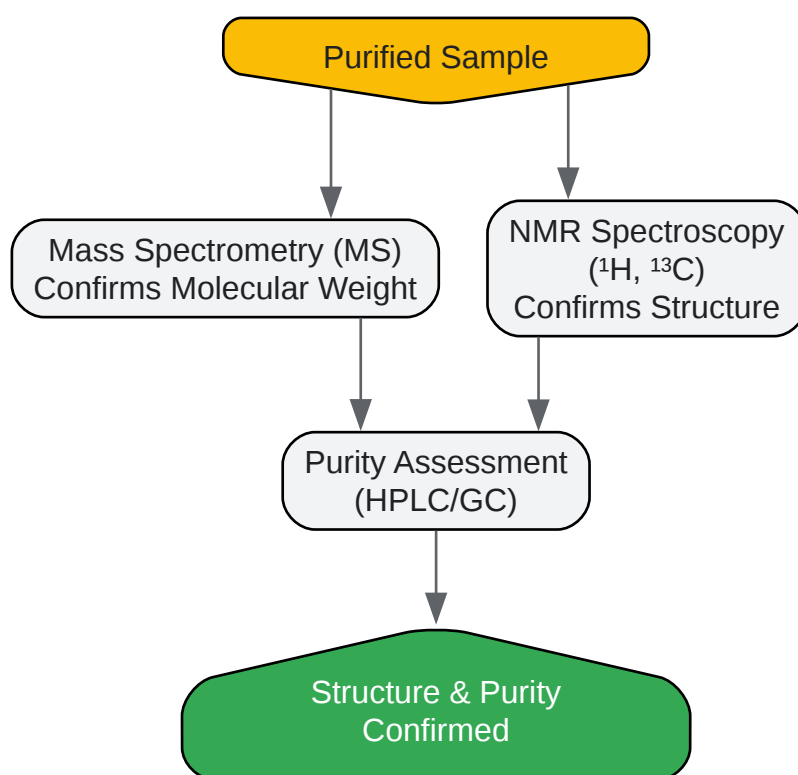
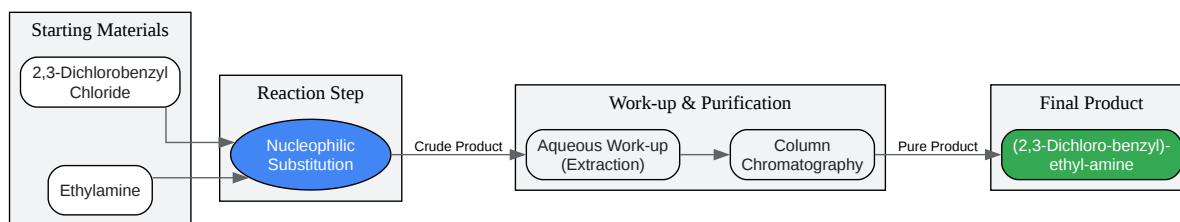
Property	Value	Source
Molecular Formula	<chem>C9H11Cl2N</chem>	PubChem[1]
Molecular Weight	204.09 g/mol	PubChem[1]
IUPAC Name	N-[(2,3-dichlorophenyl)methyl]ethanamine	PubChem[1]
CAS Number	893586-26-0	PubChem[1]

## Synthesis and Purification

The synthesis of N-substituted benzylamines like **(2,3-Dichloro-benzyl)-ethyl-amine** is typically achieved through reductive amination or nucleophilic substitution. A common and straightforward approach involves the reaction of the corresponding benzyl chloride with the appropriate amine.

## General Synthetic Workflow

The synthesis of dichlorobenzylamines often involves the reaction of a dichlorobenzyl halide with an amine. This nucleophilic substitution reaction is a fundamental transformation in organic chemistry.



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## Sources

- 1. (2,3-Dichloro-benzyl)-ethyl-amine | C<sub>9</sub>H<sub>11</sub>Cl<sub>2</sub>N | CID 4719440 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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